

An In-depth Technical Guide to the Physicochemical Properties of C.I. 20195

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Compound of Interest

Compound Name: Acid Brown 14

Cat. No.: B1668934

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This technical guide provides a comprehensive overview of the core physicochemical properties of the synthetic dye C.I. 20195, also known as **Acid Brown 14**. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this compound.

Chemical Identity and Structure

C.I. 20195 is a disodium salt of a complex aromatic sulfonic acid. Its chemical identity is well-established, and it is classified as an acid dye.

Table 1: Chemical Identifiers for C.I. 20195

Identifier	Value
C.I. Name	20195
Common Name	Acid Brown 14
CAS Number	5850-16-8[1]
Molecular Formula	C ₂₆ H ₁₆ N ₄ Na ₂ O ₈ S ₂ [1][2]
Synonyms	Echt Brown, Brown RD, Acid Brown RX, Fenazo Brown N, Acid Brown GR, Acid Leather Brown RD[3][4]

Physicochemical Properties

The physicochemical properties of C.I. 20195 are crucial for understanding its behavior in various applications, from dyeing textiles to its potential use in scientific research.

Table 2: Summary of Physicochemical Data for C.I. 20195

Property	Value	Source
Molar Mass	622.54 g/mol	[1][2]
Appearance	Red-brown powder	[2]
Density	1.744 g/cm ³ (at 20°C)	[1][2]
Water Solubility	1.55 g/L (at 20°C)	[1][2]
Vapor Pressure	0.001 Pa (at 25°C)	[1][2]
Melting Point	Not Available	[3]
Boiling Point	Not Available	[3]

Solubility Profile

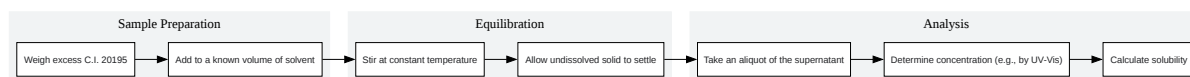
C.I. 20195 is soluble in water, forming an orange-brown solution.[3][4] It is slightly soluble in ethanol, resulting in a yellow-brown solution.[3][4] The presence of strong acids or bases significantly alters its appearance in aqueous solutions. The addition of strong sulfuric acid to a water solution of C.I. 20195 deepens the color to red, which turns yellow-brown upon dilution. [3][4] Adding strong hydrochloric acid results in a yellow-brown color, while a thick sodium hydroxide solution yields a red-wine color.[3][4]

Experimental Protocols

Detailed experimental data for the determination of all physicochemical properties of C.I. 20195 are not widely published. However, standard methodologies for characterizing similar acid dyes are well-established.

Determination of Solubility

A standard protocol for determining the solubility of a dye like C.I. 20195 involves the static analytical method.



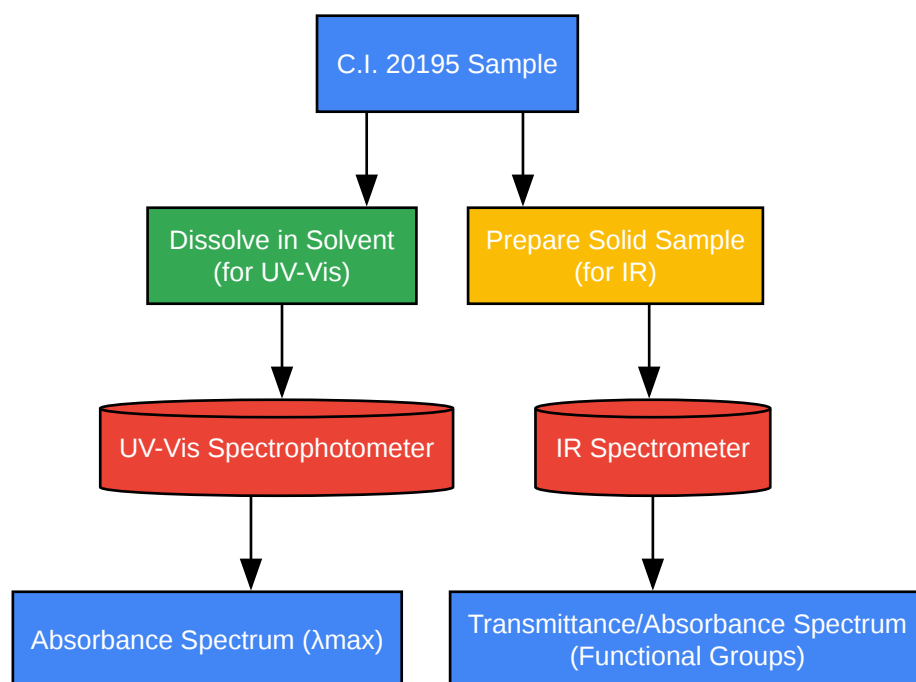
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Figure 1: Workflow for Solubility Determination.

Spectral Analysis

The spectral properties of C.I. 20195 can be determined using standard spectroscopic techniques.

- **UV-Visible Spectroscopy:** A solution of the dye is prepared in a suitable solvent (e.g., water or ethanol), and its absorbance is measured across the ultraviolet and visible range to determine the wavelength of maximum absorbance (λ_{max}).
- **Infrared (IR) Spectroscopy:** A sample of the solid dye is analyzed to identify the characteristic functional groups present in the molecule.



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Figure 2: General Workflow for Spectral Analysis.

Stability Studies

Stability testing is crucial to determine the shelf-life and degradation pathways of C.I. 20195 under various environmental conditions.[5]

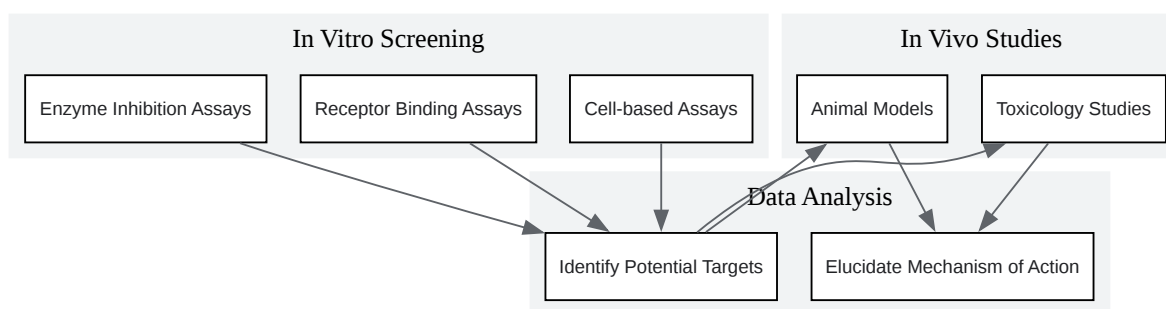
Table 3: Typical Conditions for Stability Testing of Dyes

Condition	Parameters	Purpose
Thermal Stability	Elevated temperatures (e.g., 40°C, 60°C)	To assess the effect of heat on degradation.
Photostability	Exposure to UV and visible light	To determine light sensitivity.
pH Stability	Storage in buffers of varying pH	To evaluate stability in acidic, neutral, and basic conditions.

The stability of the dye is typically monitored by a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), which can separate the parent compound from its degradation products.[6]

Potential Signaling Pathway Interactions (Hypothetical)

As a synthetic dye, C.I. 20195 is not designed to interact with biological signaling pathways. However, like many small organic molecules, it has the potential to interact with biological systems, particularly at high concentrations. Any such interactions would need to be investigated through dedicated toxicological and pharmacological studies. A hypothetical workflow for investigating such interactions is presented below.



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Figure 3: Hypothetical Workflow for Investigating Biological Activity.

Conclusion

C.I. 20195 is a well-characterized acid dye with defined physicochemical properties. While specific experimental data for some parameters like melting point and detailed spectral analyses are not readily available in public databases, its fundamental properties such as molecular structure, molar mass, and solubility are known. The provided experimental protocols outline standard methods for a more in-depth characterization. For researchers and professionals, this guide serves as a foundational resource for understanding and utilizing C.I.

20195 in their work. Further investigation into its biological interactions would be necessary to ascertain any potential pharmacological or toxicological effects.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of C.I. 20195]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668934#c-i-20195-physicochemical-properties]

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